

# aluminium iodide hexahydrate properties and preparation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aluminium iodide

Cat. No.: B8577140

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An In-Depth Technical Guide to **Aluminium iodide** Hexahydrate: Properties and Preparation

This technical guide provides a comprehensive overview of the core properties and preparation methods of **aluminium iodide** hexahydrate ( $\text{AlI}_3 \cdot 6\text{H}_2\text{O}$ ). The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who require a detailed understanding of this inorganic compound.

## Core Properties of Aluminium Iodide Hexahydrate

**Aluminium iodide** hexahydrate is a hydrated salt form of **aluminium iodide**. It is a yellowish solid that is soluble in water. Unlike its anhydrous counterpart, which is a strong Lewis acid and highly reactive with water, the hexahydrate form is more stable in the presence of water.

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **aluminium iodide** hexahydrate:

| Property                     | Value                                    |
|------------------------------|--|
| Chemical Formula             | $\text{AlI}_3 \cdot 6\text{H}_2\text{O}$ |
| Molar Mass                   | 515.786 g/mol                            |
| Appearance                   | Yellowish solid                          |
| Density                      | 2.63 g/cm <sup>3</sup>                   |
| Melting Point                | 185 °C (decomposes)                      |
| Solubility in Water          | Soluble                                  |
| Solubility in other solvents | Soluble in alcohols and ether            |

## Preparation of Aluminium Iodide Hexahydrate

There are two primary methods for the laboratory preparation of **aluminium iodide** hexahydrate. Both methods should be conducted in a well-ventilated fume hood with appropriate personal protective equipment, including safety goggles, gloves, and a lab coat.

### Method 1: Reaction of Aluminium with Iodine in an Aqueous Medium

This method involves the direct reaction of metallic aluminium with elemental iodine in the presence of water. The water acts as a catalyst and also provides the molecules for hydration.

- Reagents and Materials:
  - Aluminium powder or foil (fine turnings)
  - Iodine crystals
  - Distilled water
  - Large beaker or Erlenmeyer flask
  - Stirring rod or magnetic stirrer

- Ice bath
- Buchner funnel and filter paper
- Desiccator
- Procedure:
  1. In a large beaker, combine stoichiometric amounts of aluminium powder and iodine crystals. For example, use a molar ratio of 2 moles of Al to 3 moles of I<sub>2</sub>.
  2. Place the beaker in an ice bath to manage the exothermic nature of the reaction.
  3. Carefully add a small amount of distilled water to the mixture to initiate the reaction. The reaction is often vigorous, producing heat and purple iodine vapor.
  4. Stir the mixture continuously. The reaction will proceed, and the color of the iodine will fade as it is consumed.
  5. Once the reaction has subsided, a solution of **aluminium iodide** will have formed.
  6. Filter the resulting solution to remove any unreacted aluminium.
  7. Gently heat the solution to concentrate it, being careful not to boil it vigorously.
  8. Allow the concentrated solution to cool, which will lead to the crystallization of **aluminium iodide** hexahydrate.
  9. Collect the crystals by vacuum filtration using a Buchner funnel.
  10. Dry the collected crystals in a desiccator to remove excess moisture.

## Method 2: Neutralization of Aluminium Hydroxide with Hydroiodic Acid

This method involves a classic acid-base neutralization reaction between aluminium hydroxide and hydroiodic acid to form **aluminium iodide**, which then crystallizes as the hexahydrate.

- Reagents and Materials:

- Aluminium hydroxide ( $\text{Al}(\text{OH})_3$ )
- Hydroiodic acid (HI)
- Distilled water
- Beaker or Erlenmeyer flask
- Stirring rod or magnetic stirrer
- pH indicator paper
- Heating mantle or hot plate
- Crystallizing dish
- Buchner funnel and filter paper
- Desiccator

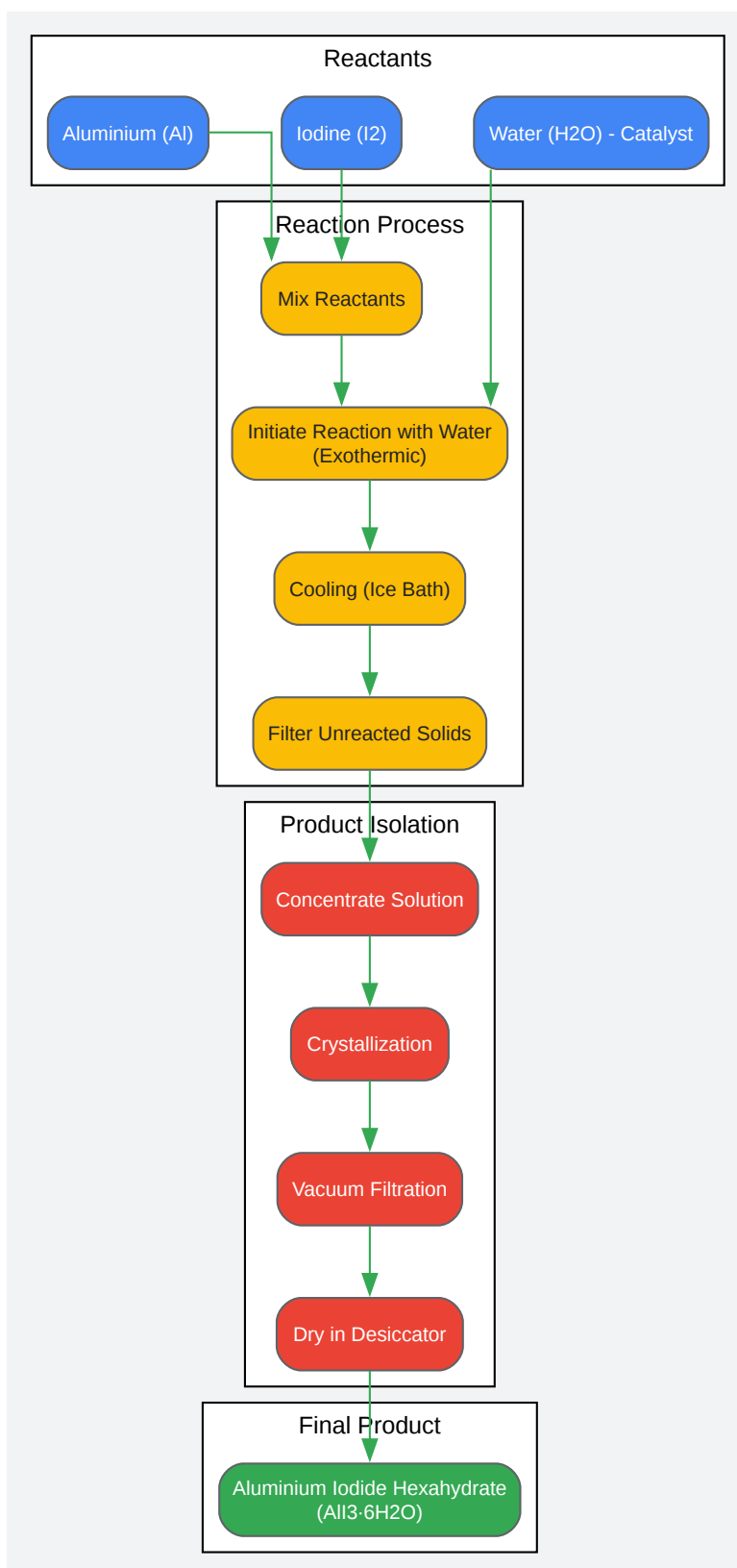
- Procedure:

1. In a beaker, prepare a suspension of aluminium hydroxide in a minimal amount of distilled water.
2. Slowly add hydroiodic acid to the suspension while stirring continuously. The reaction is a neutralization, so monitor the pH. The balanced chemical equation is:  $\text{Al}(\text{OH})_3 + 3\text{HI} \rightarrow \text{AlI}_3 + 3\text{H}_2\text{O}$ .
3. Continue adding hydroiodic acid until all the aluminium hydroxide has dissolved and the solution is neutral or slightly acidic.
4. Gently heat the resulting solution to concentrate it.
5. Transfer the concentrated solution to a crystallizing dish and allow it to cool slowly.  
**Aluminium iodide** hexahydrate crystals will form.

6. Collect the crystals by vacuum filtration.
7. Wash the crystals with a small amount of cold distilled water to remove any impurities.
8. Dry the crystals in a desiccator.

## Visualizing the Preparation Workflow

The following diagram illustrates the logical workflow for the preparation of **aluminium iodide hexahydrate** via the direct reaction of aluminium and iodine in water.



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Caption: Workflow for the synthesis of **aluminium iodide** hexahydrate.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)